

Spectroscopic Analysis of 2-Ethylquinazoline: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Ethylquinazoline

CAS No.: 6141-05-5

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This guide provides an in-depth exploration of the spectroscopic techniques used to characterize **2-Ethylquinazoline**, a heterocyclic compound of interest in medicinal chemistry and materials science. For researchers, scientists, and drug development professionals, a thorough understanding of a molecule's spectroscopic signature is paramount for structural elucidation, purity assessment, and understanding its physicochemical properties. This document moves beyond a simple recitation of data, offering insights into the causal relationships behind experimental choices and ensuring a self-validating approach to spectroscopic analysis.

Introduction: The Significance of 2-Ethylquinazoline

Quinazoline and its derivatives are a class of bicyclic heterocyclic compounds that form the core structure of numerous biologically active molecules. The introduction of an ethyl group at the 2-position of the quinazoline ring can significantly influence its steric and electronic properties, thereby modulating its interaction with biological targets. Accurate and comprehensive spectroscopic analysis is therefore a critical first step in the journey from

synthesis to application. This guide will detail the application of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy in the complete characterization of **2-Ethylquinazoline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unveiling the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can map out the connectivity and chemical environment of each atom within the **2-Ethylquinazoline** molecule.

Proton (^1H) NMR Spectroscopy

Principle & Rationale: ^1H NMR spectroscopy provides information about the number of different types of protons, their chemical environments, and their proximity to other protons. The chemical shift (δ) of a proton is influenced by the electron density around it, while spin-spin coupling (J) reveals the number of neighboring protons.

Predicted ^1H NMR Spectral Data for **2-Ethylquinazoline**:

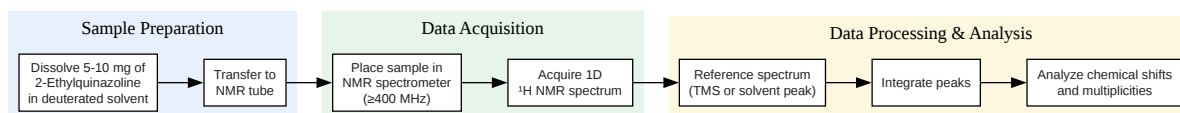
While experimental data for **2-Ethylquinazoline** is not readily available in the public domain, we can predict the approximate chemical shifts and multiplicities based on data from analogous compounds like 2-methylquinazoline and other alkyl-substituted quinazolines.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Integration	Rationale
H-4	9.2 - 9.4	Singlet (s)	1H	This proton is adjacent to a nitrogen atom and is highly deshielded.
Aromatic Protons (H-5, H-6, H-7, H-8)	7.5 - 8.2	Multiplet (m)	4H	Protons on the benzene ring will appear as a complex multiplet due to spin-spin coupling.
Methylene Protons (-CH ₂ -)	2.9 - 3.1	Quartet (q)	2H	These protons are adjacent to the quinazoline ring and a methyl group, resulting in a quartet.
Methyl Protons (-CH ₃)	1.3 - 1.5	Triplet (t)	3H	These protons are coupled to the adjacent methylene group, resulting in a triplet.

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2-Ethylquinazoline** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a clean, dry NMR tube. The choice of solvent is critical to avoid interfering signals.
- **Instrumentation:** Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).

- Data Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Reference the spectrum to the residual solvent peak or an internal standard like tetramethylsilane (TMS).
 - Integrate the peaks to determine the relative number of protons.
 - Analyze the multiplicities (singlet, doublet, triplet, etc.) to deduce the number of neighboring protons.



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^1H NMR Experimental Workflow

Carbon (^{13}C) NMR Spectroscopy

Principle & Rationale: ^{13}C NMR spectroscopy provides information about the different types of carbon atoms in a molecule. The chemical shift of each carbon is indicative of its electronic environment. Proton-decoupled ^{13}C NMR spectra show a single peak for each unique carbon atom, simplifying the spectrum.

Predicted ^{13}C NMR Spectral Data for 2-Ethylquinazoline:

Based on data for quinazoline and its derivatives, the predicted ^{13}C NMR chemical shifts for **2-Ethylquinazoline** are as follows.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Carbon Atom	Predicted Chemical Shift (δ , ppm)	Rationale
C-2	165 - 168	This carbon is part of the C=N bond and is deshielded.
C-4	150 - 153	This carbon is also part of a C=N bond and is deshielded.
C-8a	148 - 150	A quaternary carbon at the ring junction.
Aromatic Carbons (C-5, C-6, C-7, C-8)	125 - 135	Carbons of the benzene ring.
C-4a	120 - 123	A quaternary carbon at the ring junction.
Methylene Carbon (-CH ₂ -)	28 - 32	Aliphatic carbon adjacent to the aromatic ring.
Methyl Carbon (-CH ₃)	12 - 15	Aliphatic carbon at the end of the ethyl chain.

Experimental Protocol: ¹³C NMR Spectroscopy

- Sample Preparation: A higher concentration is typically required for ¹³C NMR. Dissolve 20-50 mg of **2-Ethylquinazoline** in 0.6-0.7 mL of a deuterated solvent.
- Instrumentation: Use a high-resolution NMR spectrometer equipped with a broadband probe.
- Data Acquisition:
 - Acquire a proton-decoupled ¹³C NMR spectrum to obtain single peaks for each carbon.
 - Longer acquisition times are generally needed due to the low natural abundance of ¹³C.
 - Reference the spectrum to the deuterated solvent peaks.

Mass Spectrometry (MS): Determining the Molecular Weight and Fragmentation

Principle & Rationale: Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. It provides the exact molecular weight of the compound and, through fragmentation analysis, offers valuable clues about its structure.

Predicted Mass Spectrum of **2-Ethylquinazoline**:

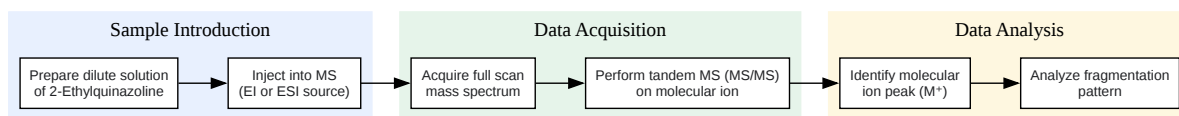
The molecular formula of **2-Ethylquinazoline** is $C_{10}H_{10}N_2$.

- **Molecular Ion Peak (M^+):** The expected molecular ion peak would be at an m/z corresponding to the molecular weight of **2-Ethylquinazoline**, which is approximately 158.20 g/mol .
- **Fragmentation Pattern:** The fragmentation of 2-alkylquinazolines often involves the loss of the alkyl substituent.^{[7][8]} Key predicted fragments for **2-Ethylquinazoline** include:
 - $[M-CH_3]^+$ ($m/z \approx 143$): Loss of a methyl radical from the ethyl group.
 - $[M-C_2H_4]^+$ ($m/z \approx 130$): Loss of ethylene via a McLafferty-type rearrangement.
 - $[M-C_2H_5]^+$ ($m/z \approx 129$): Loss of an ethyl radical.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** Introduce a small amount of the sample (typically in solution) into the mass spectrometer. Common ionization techniques for small molecules like **2-Ethylquinazoline** include Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Instrumentation:** A variety of mass analyzers can be used, such as quadrupole, time-of-flight (TOF), or ion trap.
- **Data Acquisition:**
 - Acquire a full scan mass spectrum to identify the molecular ion peak.

- Perform tandem MS (MS/MS) on the molecular ion peak to induce fragmentation and analyze the resulting fragment ions.



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Mass Spectrometry Experimental Workflow

Fourier-Transform Infrared (FTIR) Spectroscopy: Identifying Functional Groups

Principle & Rationale: FTIR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of its chemical bonds. Specific functional groups absorb at characteristic frequencies, making FTIR an excellent tool for identifying the presence of these groups.

Predicted FTIR Spectral Data for **2-Ethylquinazoline**:

The FTIR spectrum of **2-Ethylquinazoline** is expected to show the following characteristic absorption bands, based on the spectra of related quinazoline derivatives.[3]

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3050-3100	C-H stretch	Aromatic
2850-2960	C-H stretch	Aliphatic (ethyl group)
1610-1630	C=N stretch	Quinazoline ring
1500-1580	C=C stretch	Aromatic ring
1450-1470	C-H bend	Aliphatic (ethyl group)
750-800	C-H bend	Aromatic (out-of-plane)

Experimental Protocol: FTIR Spectroscopy

- **Sample Preparation:** For a solid sample, the KBr pellet method is common. Mix a small amount of finely ground **2-Ethylquinazoline** with dry potassium bromide (KBr) and press it into a thin, transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used for direct analysis of the solid.
- **Instrumentation:** Use a Fourier-Transform Infrared spectrometer.
- **Data Acquisition:**
 - Record a background spectrum of the empty sample compartment or the KBr pellet.
 - Record the spectrum of the sample.
 - The instrument software will automatically subtract the background spectrum.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

Principle & Rationale: UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a molecule, which corresponds to the excitation of electrons to higher energy levels. The wavelength of maximum absorbance (λ_{max}) is characteristic of the molecule's electronic structure and conjugation.

Predicted UV-Vis Spectral Data for **2-Ethylquinazoline**:

Quinazoline and its derivatives typically exhibit characteristic absorption bands in the UV region. For **2-Ethylquinazoline** dissolved in a non-polar solvent like ethanol or methanol, the following absorptions are predicted.^{[9][10][11][12]}

Predicted λ_{max} (nm)	Electronic Transition	Chromophore
~220-230	$\pi \rightarrow \pi$	Benzene ring
~270-280	$\pi \rightarrow \pi$	Quinazoline ring system
~300-320	$n \rightarrow \pi^*$	C=N bonds in the quinazoline ring

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of **2-Ethylquinazoline** in a UV-transparent solvent (e.g., ethanol, methanol, or acetonitrile). The concentration should be adjusted to give an absorbance reading between 0.1 and 1.0.
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition:
 - Fill a cuvette with the pure solvent to serve as a blank.
 - Fill a second cuvette with the sample solution.
 - Scan a range of wavelengths (e.g., 200-400 nm) to obtain the absorption spectrum.

Conclusion: A Multi-faceted Approach to Structural Confirmation

The comprehensive spectroscopic analysis of **2-Ethylquinazoline** requires a synergistic approach, integrating data from NMR, MS, FTIR, and UV-Vis spectroscopy. Each technique provides a unique piece of the structural puzzle. ^1H and ^{13}C NMR reveal the carbon-hydrogen framework, MS confirms the molecular weight and provides fragmentation clues, FTIR identifies the key functional groups, and UV-Vis spectroscopy probes the electronic nature of the molecule. By combining the predicted data with robust experimental protocols, researchers can confidently characterize **2-Ethylquinazoline** and pave the way for its further investigation in various scientific disciplines.

References

- 1 H-NMR spectra for synthesized quinazoline semicarbazone derivatives... - ResearchGate. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- 1 H NMR spectra of poly(2-ethyl-2-oxazoline) (1) and... - ResearchGate. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- mass spectrum of 2-methylbutane fragmentation pattern of m/z m/e ions for analysis and identification of isopentane image diagram doc brown's advanced organic chemistry revision notes. (2025, November 3). Retrieved January 30, 2026, from [\[Link\]](#)
- 2-Methylquinoline - SpectraBase. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- Quinazoline - Optional[13C NMR] - Spectrum - SpectraBase. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- FTIR spectra of Poly(2-Ethyl-2-Oxazoline) synthesized at different pH - ResearchGate. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- X-Pulse | Spectra - Oxford Instruments. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- Ramesh Dhani. (2012). Synthesis and characterization of 3-[(5-phenyl hydroxyl-1, 3, 4-oxadiazol-2-yl) methyl amino]. Der Pharma Chemica, 4(5), 1917-1922.
- Mass Spectra of Some 2-Substituted Derivatives of Quinoline-4-carboxylic Acids and their Amides - Chemical Papers. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- 2-Methylquinazoline | C9H8N2 | CID 588987 - PubChem. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- Figure S7. 13 C NMR spectra of 2-phenylquinazolin-4(3H)-one (3c). - ResearchGate. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- 1H and 13C NMR Investigation of Quinoline Pharmaceutical Derivatives: Interpretation of Chemical Shifts and their Comparison with the Experimental Value - TSI Journals. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)

- 2-Methyl-4(3H)-quinazolinone | C₉H₈N₂O | CID 135400457 - PubChem. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- General procedure for the preparation of 1-18. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- 4(1H)-Quinazolinone, 2-methyl- - the NIST WebBook. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- N- and / or O- Alkylation of Quinazolinone Derivatives - Juniper Publishers. (2020, November 16). Retrieved January 30, 2026, from [\[Link\]](#)
- (A) UV-vis absorption spectra of quinazoline-chalcone 14g and (B)... - ResearchGate. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- Scheme 2: Synthesis of the 2-methyl-3-substitutedquinazolin-4(3H)-one,... - ResearchGate. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- Quinazoline Derivatives Designed as Efflux Pump Inhibitors: Molecular Modeling and Spectroscopic Studies - PMC. (2021, April 19). Retrieved January 30, 2026, from [\[Link\]](#)
- FT-IR spectrum of poly(2-ethyl-2-oxazoline) at 70 uC and 16 MPa. - ResearchGate. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- UV Properties and Loading into Liposomes of Quinoline Derivatives - MDPI. (2021, May 7). Retrieved January 30, 2026, from [\[Link\]](#)
- 2,3-DIHYDRO-2-ETHYL-2-METHYL-4(1H)-QUINAZOLINONE - Optional[FTIR] - Spectrum. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- Design and synthesis of novel quinazolinone-based derivatives as EGFR inhibitors with antitumor activity - Semantic Scholar. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- UV- Vis absorption of quinoline, nitroquinoline, aminoquinoline and... - ResearchGate. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)

- FTIR-ATR spectral region from 600–3 900 cm^{-1} for 2-ethyl-2-oxazoline... - ResearchGate. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)
- Rapid Determination of Quinoline and 2-hydroxyquinoline in Quinoline Biodegradation Process by Tri-Wavelength UV/Vis Spectroscopy - PubMed. (n.d.). Retrieved January 30, 2026, from [\[Link\]](#)

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Sources

- 1. researchgate.net [researchgate.net]
- 2. [Quinazoline\(253-82-7\) \$^1\text{H}\$ NMR spectrum](https://chemicalbook.com) [chemicalbook.com]
- 3. derpharmachemica.com [derpharmachemica.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. researchgate.net [researchgate.net]
- 6. tsijournals.com [tsijournals.com]
- 7. chempap.org [chempap.org]
- 8. 2-Methylquinazoline | $\text{C}_9\text{H}_8\text{N}_2$ | CID 588987 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Quinazoline Derivatives Designed as Efflux Pump Inhibitors: Molecular Modeling and Spectroscopic Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Rapid determination of quinoline and 2-hydroxyquinoline in quinoline biodegradation process by tri-wavelength UV/Vis spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
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